Safeguarding Your Research: A Comprehensive Guide to Handling IB-Meca

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Compound of Interest

Compound Name:	*IB-Meca*
CAS No.:	*152918-18-8*
Cat. No.:	*B1677782*

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For Immediate Implementation: Essential Safety and Logistical Protocols for the Potent A_3 Adenosine Receptor Agonist, **IB-Meca**.

This document provides crucial, step-by-step guidance for researchers, scientists, and drug development professionals on the safe handling, storage, and disposal of **IB-Meca** (also known as Piclidenoson or CF-101). Adherence to these protocols is paramount to ensure personal safety and maintain a secure laboratory environment.

Chemical and Physical Properties

A clear understanding of **IB-Meca**'s properties is the foundation of its safe handling. The following table summarizes key quantitative data for this compound.

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Property	Value	Source
CAS Number	152918-18-8	[1]
Molecular Formula	$C_{18}H_{19}IN_6O_4$	
Molecular Weight	510.29 g/mol	
Appearance	White to off-white solid	[1]
Purity	≥97%	
Solubility	Soluble to 25 mM in DMSO	
Soluble in organic solvents such as DMSO and dimethylformamide (approx. 2 mg/ml)	[2]	
Sparingly soluble in aqueous buffers	[2]	
Insoluble in water		
Storage	Desiccate at +4°C	
Store at -20°C for long-term stability (≥4 years)	[2]	

Personal Protective Equipment (PPE): Your First Line of Defense

While the Safety Data Sheet (SDS) for Piclidenoson (**IB-Meca**) from Cayman Chemical indicates that the substance is not classified as hazardous according to the Globally Harmonized System (GHS), it is prudent to treat all research chemicals with a high degree of caution.[3] The following personal protective equipment is recommended when handling **IB-Meca**.

- Eye Protection: Always wear safety glasses with side shields or chemical splash goggles.

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- Hand Protection: Chemical-resistant gloves, such as nitrile gloves, are essential to prevent skin contact.
- Respiratory Protection: A NIOSH-approved N95 respirator or equivalent should be used, particularly when handling the powdered form of the compound, to minimize the risk of inhalation.
- Body Protection: A standard laboratory coat should be worn to protect clothing and skin.

Operational Plan: Step-by-Step Handling and Storage Procedures

Following a standardized workflow is critical for minimizing exposure and ensuring the integrity of your experiments.

Receiving and Storage

- Inspect: Upon receipt, visually inspect the container for any damage or leaks.
- Log: Record the date of receipt and assign a storage location in your chemical inventory.
- Store: Store the compound in a tightly sealed container, desiccated at +4°C for short-term use or at -20°C for long-term storage, as specified by the supplier.[2]

Preparation of Solutions

- Work in a Ventilated Area: All handling of the solid compound and preparation of stock solutions should be performed in a certified chemical fume hood.
- Weighing: Carefully weigh the required amount of **IB-Meca**.
- Dissolving: To prepare a stock solution, dissolve the compound in a suitable solvent such as DMSO.[2] If a dilute aqueous solution is required, first dissolve **IB-Meca** in DMSO and then dilute with the aqueous buffer of choice.[2] Note that aqueous solutions are not recommended for storage for more than one day.[2]

Disposal Plan: Responsible Waste Management

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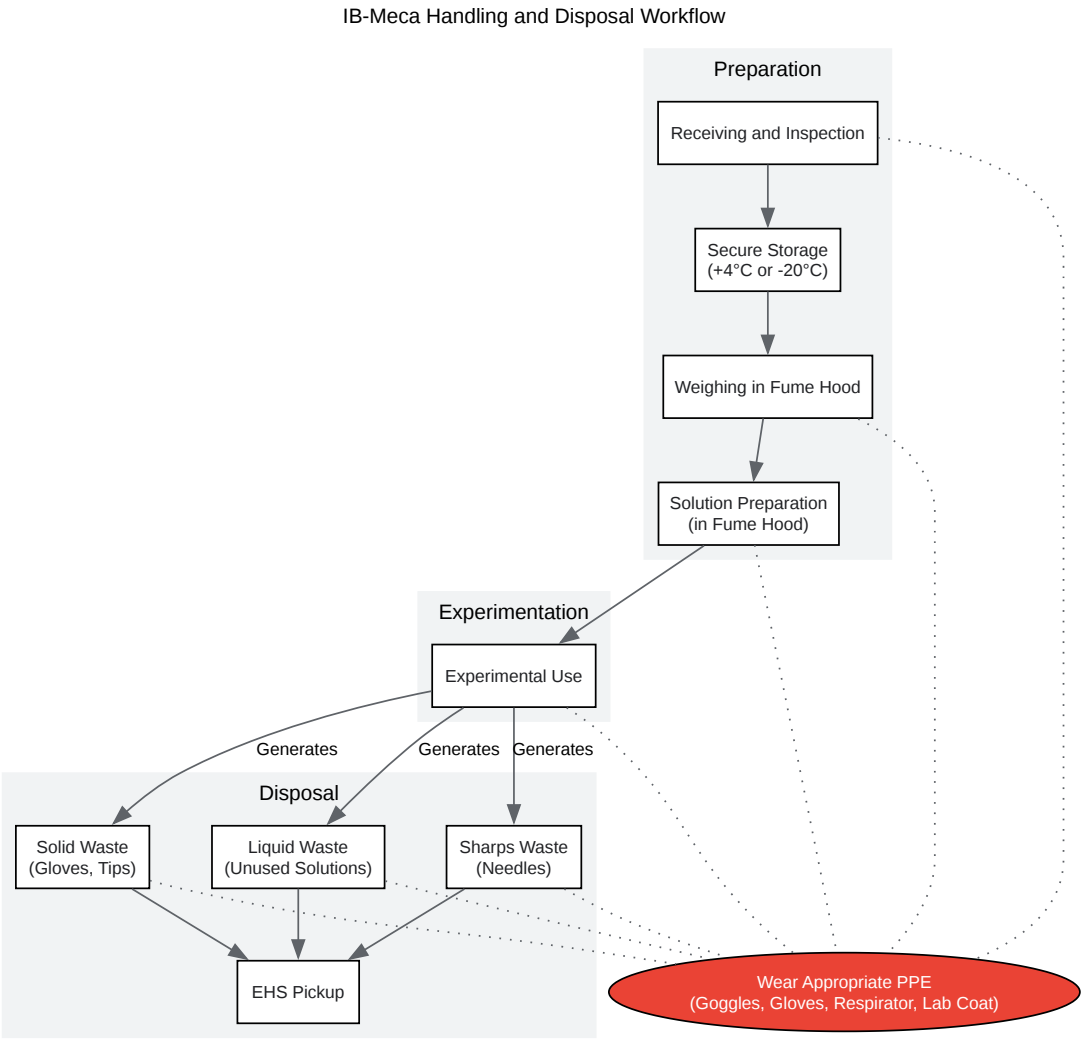
Proper disposal of **IB-Meca** and associated waste is crucial to protect the environment and comply with regulations. While the SDS does not specify special disposal measures, all chemical waste should be handled with care.[3]

- Segregate Waste: Maintain separate, clearly labeled waste containers for:
  - Solid Waste: Contaminated items such as gloves, pipette tips, and weighing paper.
  - Liquid Waste: Unused or expired solutions containing **IB-Meca**.
  - Sharps Waste: Contaminated needles and syringes.
- Container Labeling: All waste containers must be labeled as "Hazardous Waste" and include the full chemical name ("**IB-Meca**") and any other components.
- Follow Institutional Guidelines: Adhere to your institution's and local regulations for hazardous waste disposal. Contact your Environmental Health and Safety (EHS) department for specific procedures.
- Do Not Dispose Down the Drain: Never pour chemical waste down the sink.

Experimental Workflow and Safety Diagram

The following diagram illustrates the key steps in the safe handling and disposal workflow for **IB-Meca**.

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Caption: Workflow for safe handling and disposal of **IB-Meca**.

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